

An In-depth Technical Guide to O-(3-Chloroallyl)hydroxylamine

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Compound of Interest

Compound Name: **O-(3-Chloroallyl)hydroxylamine**

Cat. No.: **B154111**

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This technical guide provides a comprehensive overview of **O-(3-Chloroallyl)hydroxylamine**, a versatile chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development and agrochemical synthesis, offering detailed information on its chemical properties, synthesis, and applications.

Core Properties of O-(3-Chloroallyl)hydroxylamine

O-(3-Chloroallyl)hydroxylamine, also known by its systematic name (E)-O-(3-Chloro-2-propenyl)hydroxylamine, is a key reagent in organic synthesis.^[1] Its utility is primarily in the production of agrochemicals, such as herbicides and plant growth regulators, and as an intermediate in the synthesis of pharmaceuticals.^{[1][2]}

Below is a summary of its key quantitative data:

Property	Value	Source
Molecular Formula	C ₃ H ₆ CINO	[1] [3] [4] [5] [6]
Molecular Weight	107.54 g/mol	[1] [3] [4] [6]
CAS Number	87851-77-2	[1] [3] [5]
Boiling Point	209 °C	[1] [5]
Flash Point	80 °C	[1] [5]
Density	1.155 g/mL	[5] [7]
pKa	3.80 ± 0.70 (Predicted)	[1] [5]
Solubility	Slightly soluble in chloroform and ethyl acetate	[1] [5]
Storage Temperature	Below -20°C, under an inert atmosphere	[1] [5] [8]

Synthesis of O-(3-Chloroallyl)hydroxylamine

A common method for the synthesis of **O-(3-Chloroallyl)hydroxylamine** involves the reaction of trans-1,3-dichloropropene with hydroxylamine.[\[1\]](#)[\[9\]](#) The hydrochloride salt of the product is often the direct output of this synthesis.[\[1\]](#)

This protocol is based on a general process described for the synthesis of O-substituted hydroxylamines.[\[9\]](#)

Materials:

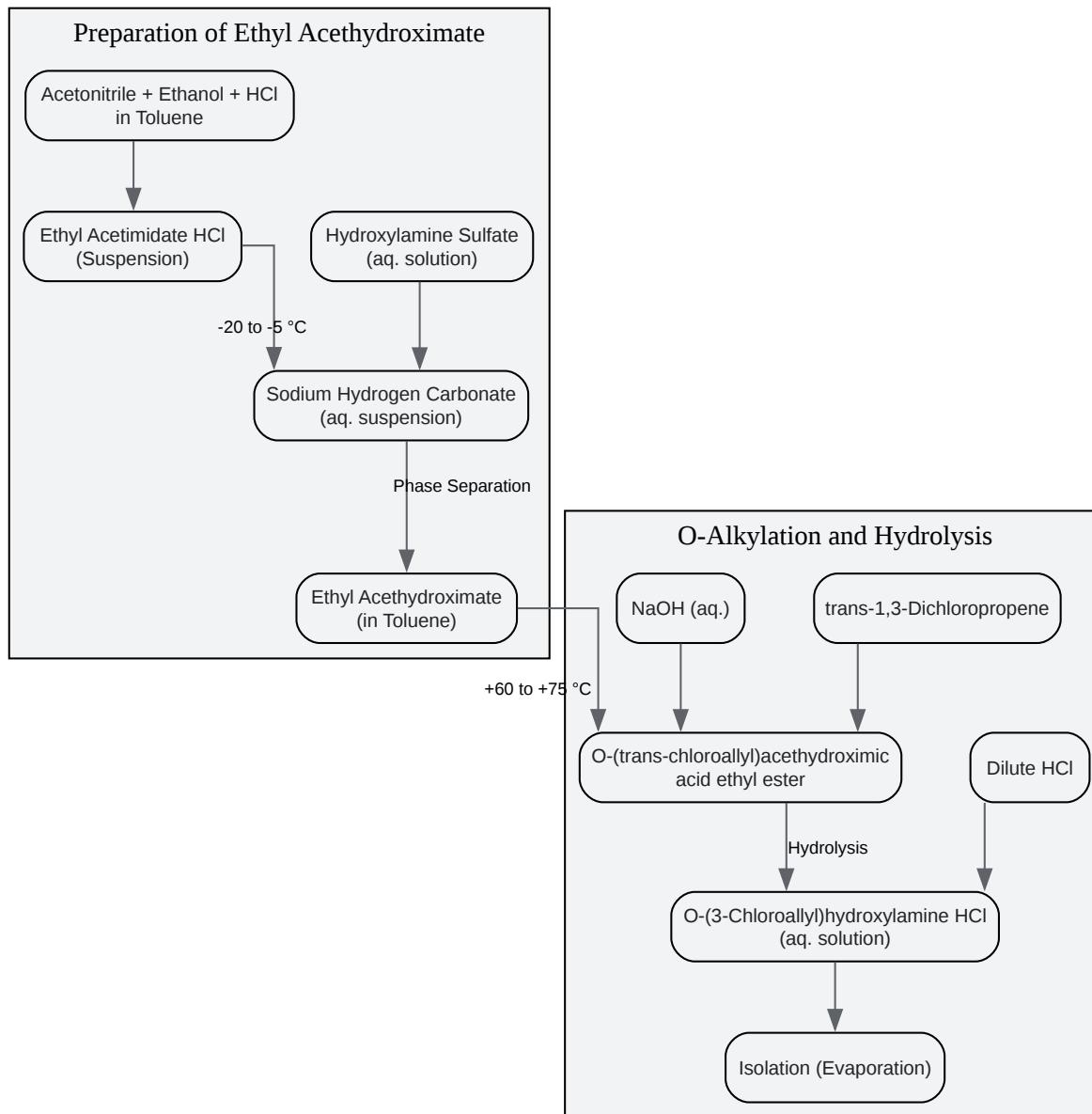
- trans-1,3-Dichloropropene
- Hydroxylamine sulfate
- Sodium hydroxide
- Toluene

- Acetonitrile
- Ethanol
- Hydrogen chloride (gas)
- Sodium hydrogen carbonate
- Tetrabutylammonium bromide (as a phase-transfer catalyst)
- Dilute hydrochloric acid

Procedure:

- Preparation of Ethyl Acetimidate Hydrochloride: Acetonitrile and ethanol are reacted in toluene in the presence of hydrogen chloride gas to form a suspension of ethyl acetimidate hydrochloride.
- Formation of Ethyl Acethydroximate: The resulting suspension is added to an ice-cooled aqueous suspension of sodium hydrogen carbonate. An aqueous solution of hydroxylamine sulfate is then added at a temperature of -20 to -5 °C. After warming to room temperature, the aqueous phase is separated, yielding a toluene solution of ethyl acethydroximate.
- O-Alkylation: To the toluene solution, an aqueous solution of sodium hydroxide and tetrabutylammonium bromide are added. trans-1,3-Dichloropropene (96% content) is then added dropwise over 30 minutes while maintaining the temperature at +60 to +65 °C.
- Reaction Completion and Work-up: The mixture is heated to +70 to +75 °C for 3 hours. After cooling to room temperature, the aqueous phase is separated. The organic phase, containing the O-(trans-chloroallyl)acethydroxamic acid ethyl ester, is washed twice with water.
- Hydrolysis: The O-(trans-chloroallyl)acethydroxamic acid ethyl ester is hydrolyzed by stirring with dilute hydrochloric acid.
- Isolation: The aqueous phase containing the hydrochloride salt of **O-(3-Chloroallyl)hydroxylamine** is separated. The product can be isolated by evaporating the

water under reduced pressure.

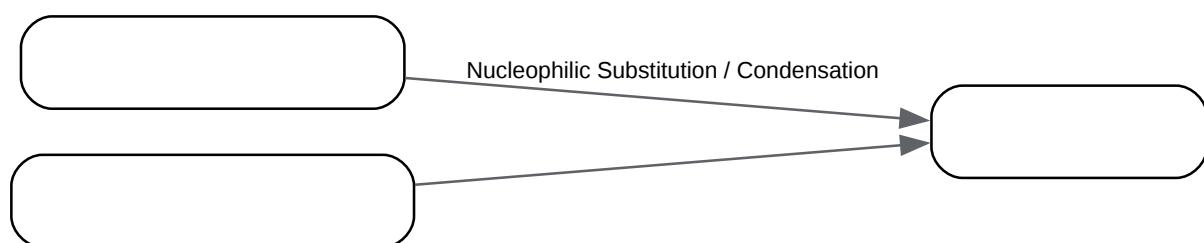


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Caption: Synthesis workflow for **O-(3-Chloroallyl)hydroxylamine** Hydrochloride.

Applications in Synthesis

O-(3-Chloroallyl)hydroxylamine is a valuable reagent for creating more complex molecules. A notable application is in the preparation of 5-(dioxabicyclohept-6-yl)cyclohexenone oxime ether, which is utilized as a herbicide and plant growth regulator.^[1] Its electrophilic nature allows it to participate in various chemical reactions, including nucleophilic substitution and oxime formation.^[1]



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Caption: General reaction pathway illustrating the use of **O-(3-Chloroallyl)hydroxylamine**.

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